

In Vitro Characterization of Ogremorphin: A Technical Guide

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Compound of Interest

Compound Name: *Ogremorphin*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Ogremorphin is a novel small molecule inhibitor of the G protein-coupled receptor 68 (GPR68), a proton-sensing receptor implicated in a variety of physiological and pathological processes. This technical guide provides a comprehensive overview of the in vitro characterization of **Ogremorphin**, summarizing its binding affinity, functional activity, and mechanism of action. Detailed experimental protocols for key assays are provided to enable researchers to replicate and build upon existing findings. The information presented herein is intended to serve as a valuable resource for scientists and professionals involved in drug discovery and development, particularly those with an interest in targeting GPR68.

Introduction

Ogremorphin has emerged as a potent and specific inhibitor of GPR68, a receptor that is activated by extracellular acidification and has been linked to various cancers.^{[1][2]} The acidic tumor microenvironment is a hallmark of many solid tumors, and the ability of cancer cells to sense and adapt to these pH changes is critical for their survival and proliferation. GPR68 has been identified as a key player in this process, making it an attractive therapeutic target.

Ogremorphin's ability to selectively block GPR68 signaling presents a promising avenue for the development of novel anti-cancer therapies. This guide details the in vitro studies that have elucidated the pharmacological profile of **Ogremorphin**.

Receptor Binding and Functional Activity

Binding Affinity

While a specific K_i value from competitive radioligand binding assays for **Ogremorphin**'s interaction with GPR68 is not yet publicly available, its functional inhibition has been quantified.

Functional Activity

Ogremorphin's functional activity as a GPR68 inhibitor has been demonstrated in various in vitro assays. A key measure of its potency is the half-maximal effective concentration (EC₅₀) in functional assays that measure GPR68 activation.

Table 1: Functional Potency of **Ogremorphin**

Assay Type	Parameter	Value	Cell Line	Reference
GPR68 Inhibition	EC ₅₀	170 nM	Not Specified	

Cellular Activity

Ogremorphin has been shown to induce cell death in cancer cells, particularly glioblastoma, through a process called ferroptosis. The half-maximal lethal concentration (LC₅₀) has been determined in various patient-derived glioblastoma cell lines.

Table 2: Cytotoxic Activity of **Ogremorphin** in Glioblastoma Cell Lines

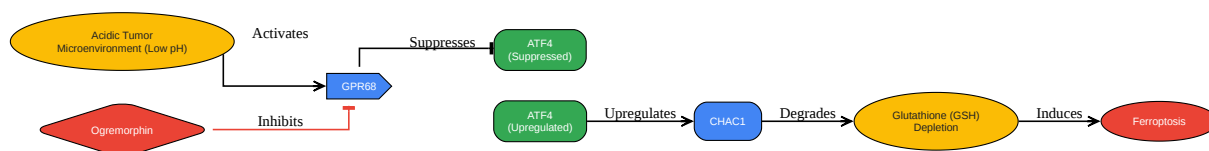
Cell Line Type	Parameter	Value Range	Reference
Patient-Derived Glioblastoma	LC ₅₀	0.42 - 2.7 μ M	[1]

Mechanism of Action: GPR68-ATF4 Signaling Pathway and Ferroptosis

Ogremorphin exerts its anti-cancer effects by inhibiting the GPR68 signaling pathway, which leads to the induction of ferroptosis, an iron-dependent form of programmed cell death.

GPR68-ATF4 Signaling Pathway

Under acidic conditions, GPR68 is activated and subsequently suppresses the expression of Activating Transcription Factor 4 (ATF4).[2][3] By inhibiting GPR68, **Ogremorphin** blocks this suppression, leading to an increase in ATF4 levels.[2][3] ATF4, in turn, upregulates the expression of CHAC1 (ChaC Glutathione Specific Gamma-Glutamylcyclotransferase 1), an enzyme that degrades glutathione.[4][5] The depletion of glutathione, a key antioxidant, disrupts the cell's ability to neutralize reactive oxygen species (ROS), leading to lipid peroxidation and ultimately, ferroptosis.[4][5]



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GPR68 signaling pathway and **Ogremorphin**'s mechanism of action.

Experimental Protocols

GPR68 Functional Assay (PRESTO-Tango Assay)

The PRESTO-Tango (Parallel Receptor-ome Expression and Screening via Translocation-M Tango) assay is a powerful high-throughput screening method to study G protein-coupled receptor (GPCR) activation. This protocol is adapted for assessing GPR68 inhibition by **Ogremorphin**.

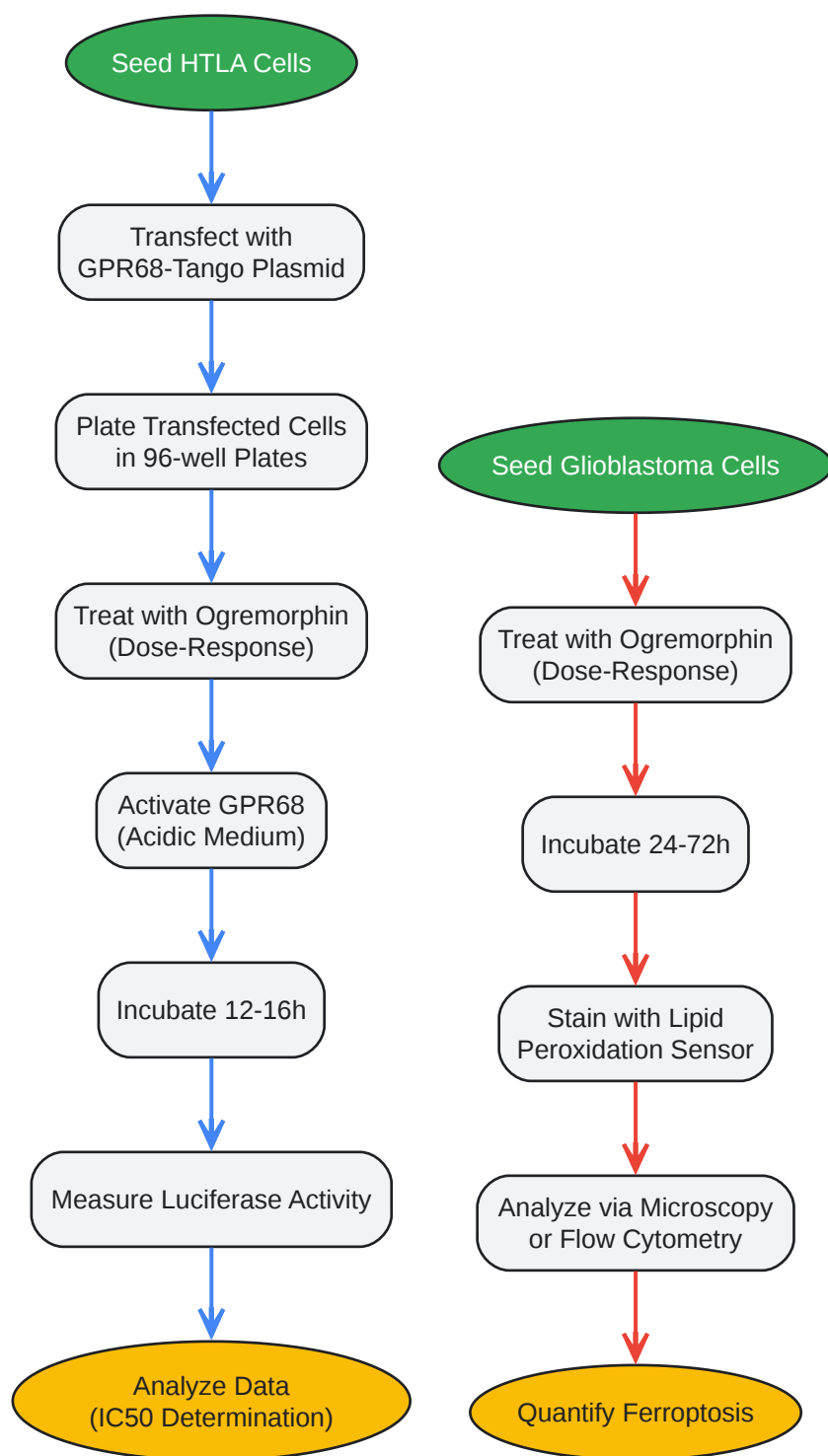
Materials:

- HTLA cells (HEK293T cells stably expressing a tTA-dependent luciferase reporter and a β -arrestin2-TEV fusion protein)
- GPR68-Tango plasmid
- Transfection reagent (e.g., Lipofectamine)
- Cell culture medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Luciferase assay reagent
- **Ogremorphin**
- Acidic medium (pH adjusted with HCl)
- 96-well white, clear-bottom plates

Procedure:

- Cell Seeding: Seed HTLA cells in 6-well plates and grow to 70-80% confluency.
- Transfection: Co-transfect the cells with the GPR68-Tango plasmid using a suitable transfection reagent according to the manufacturer's instructions.
- Plating for Assay: After 24-48 hours, harvest the transfected cells and seed them into 96-well white, clear-bottom plates.
- Compound Treatment: Add varying concentrations of **Ogremorphin** to the wells. Include a vehicle control (e.g., DMSO).
- Receptor Activation: To activate GPR68, replace the medium with acidic medium (e.g., pH 6.8). For control wells, use medium with normal pH (e.g., pH 7.4).

- Incubation: Incubate the plates for 12-16 hours at 37°C in a CO2 incubator.
- Luciferase Assay: Add luciferase assay reagent to each well and measure the luminescence using a plate reader.
- Data Analysis: Normalize the luciferase signal to the vehicle control and plot the dose-response curve to determine the IC50 of **Ogremorphin**.



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